Introduction: The Pivotal Role of Physicochemical Profiling in Drug Development

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Compound of Interest

Compound Name:	*1-(4-Fluorobenzyl)-4-(2-Hydroxyethyl)Piperazine*
CAS No.:	*174561-11-6*
Cat. No.:	*B060478*

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In the landscape of modern drug discovery, the journey from a promising lead compound to a viable clinical candidate is contingent upon a thorough understanding of its fundamental physicochemical properties. Among these, solubility and stability stand as gatekeepers to bioavailability, formulatability, and therapeutic efficacy. **1-(4-Fluorobenzyl)-4-(2-Hydroxyethyl)Piperazine**, a member of the versatile piperazine class of compounds, represents a scaffold of significant interest in medicinal chemistry.[1][2] The piperazine ring, with its two nitrogen atoms, offers a unique combination of structural rigidity and polarity, which can be tailored to enhance water solubility and improve pharmacokinetic profiles.[1][2][3]

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive framework for evaluating the aqueous solubility and chemical stability of **1-(4-Fluorobenzyl)-4-(2-Hydroxyethyl)Piperazine**. Moving beyond mere procedural descriptions, this document elucidates the scientific rationale behind experimental choices, outlines self-validating protocols, and offers insights grounded in extensive field experience. The goal is to equip researchers with the necessary tools to de-risk their development programs by building a robust understanding of this molecule's behavior in aqueous and stress-induced environments.

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Compound Profile: 1-(4-Fluorobenzyl)-4-(2-Hydroxyethyl)Piperazine

A foundational understanding begins with the molecule's core identity and properties. The structure combines a polar hydroxyethylpiperazine moiety, which is expected to contribute positively to aqueous solubility, with a more lipophilic fluorobenzyl group.

Property	Value	Source(s)
Chemical Name	2-(4-(4-fluorobenzyl)piperazin-1-yl)ethanol	[4][5]
CAS Number	174561-11-6	[4][6][7]
Molecular Formula	C13H19FN2O	[4][6][8]
Molecular Weight	238.30 g/mol	[4][9]
Melting Point	55-56°C	[6][9]
Boiling Point (Predicted)	356.0 ± 32.0 °C	[7][9]
Density (Predicted)	1.155 ± 0.06 g/cm³	[7][9]
Appearance	White solid / Orange oil	[3][10]

Part 1: A Deep Dive into Aqueous Solubility Characterization

Aqueous solubility is a critical determinant of a drug's absorption and, consequently, its bioavailability.[11] For a weakly basic compound like a piperazine derivative, solubility is intrinsically linked to the pH of the environment, which governs its ionization state.[11] This section details the standard methodologies for accurately quantifying both kinetic and thermodynamic solubility.

Theoretical Underpinnings: Kinetic vs. Thermodynamic Solubility

It is crucial to distinguish between two key solubility measurements:

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- Kinetic Solubility: This measures the concentration of a compound that remains in solution after being rapidly introduced from a high-concentration stock (typically in DMSO) into an aqueous buffer. It reflects the compound's propensity to precipitate under non-equilibrium conditions and is invaluable for early-stage, high-throughput screening to flag potential issues.

- Thermodynamic Solubility: Also known as equilibrium solubility, this is the true saturation concentration of the most stable crystalline form of the compound in a specific medium after equilibrium has been reached. This is the gold-standard measurement, essential for developing formulations and predicting oral absorption.

Experimental Protocol 1: Kinetic Solubility via Turbidimetry

This high-throughput assay is designed for rapid assessment. The core principle is that as the compound precipitates from the supersaturated solution, the resulting turbidity can be quantified and correlated with solubility.

Step-by-Step Methodology:

- Stock Solution Preparation: Prepare a 10 mM stock solution of **1-(4-Fluorobenzyl)-4-(2-Hydroxyethyl)Piperazine** in 100% dimethyl sulfoxide (DMSO).

- Serial Dilution: In a 96-well DMSO plate, perform a serial dilution of the stock solution to create a range of concentrations (e.g., 10 mM down to 0.01 mM).

- Assay Plate Preparation: Add the appropriate aqueous buffer (e.g., Phosphate Buffered Saline, pH 7.4) to a clear, 96-well assay plate.

- Compound Addition: Transfer a small, fixed volume (e.g., 2 µL) from the DMSO dilution plate to the corresponding wells of the aqueous assay plate. This rapid solvent shift induces precipitation for concentrations above the kinetic solubility limit.

- Incubation and Measurement: Incubate the plate for a defined period (e.g., 2 hours) at a controlled temperature (e.g., 25°C). Measure the turbidity (absorbance) at a wavelength where the compound does not absorb (e.g., 620 nm) using a plate reader.

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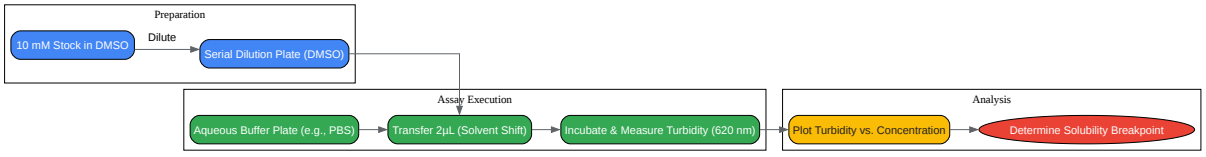
- Data Analysis: Plot the measured turbidity against the compound concentration. The concentration at which a significant increase in turbidity is observed is defined as the kinetic solubility.

Causality and Rationale:

- Why DMSO? DMSO is a strong organic solvent capable of dissolving a wide range of drug-like molecules at high concentrations, enabling the creation of a supersaturated state upon dilution into an aqueous medium.

- Why Turbidimetry? This detection method is fast, non-destructive, and easily automated, making it ideal for screening large numbers of compounds or conditions in parallel.



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Caption: Workflow for the kinetic solubility assay using turbidimetry.

Experimental Protocol 2: Thermodynamic Solubility via Shake-Flask Method

This method determines the equilibrium solubility and is considered the definitive standard.

Step-by-Step Methodology:

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- System Preparation: Add an excess amount of the solid compound to a series of vials containing buffers of different, defined pH values (e.g., pH 2.0, 5.0, 7.4).
- Equilibration: Seal the vials and agitate them in a temperature-controlled shaker bath (e.g., 25°C or 37°C) for a sufficient duration to reach equilibrium. Causality Note: 24 to 72 hours is typical. This extended time is critical to ensure the dissolution/precipitation process has reached a steady state.
- Phase Separation: After equilibration, allow the vials to stand, then separate the undissolved solid from the saturated solution. This is a critical step; high-speed centrifugation (e.g., >10,000 g) followed by careful removal of the supernatant is preferred over filtration, which can sometimes lead to compound adsorption.
- Quantification: Accurately dilute an aliquot of the clear supernatant with a suitable mobile phase. Analyze the concentration using a validated High-Performance Liquid Chromatography with UV detection (HPLC-UV) method. The fluorobenzyl group provides a chromophore suitable for UV detection.[12][13]
- Solid-State Analysis (Optional but Recommended): Analyze the remaining solid using techniques like X-ray powder diffraction (XRPD) to confirm that no phase transformation (e.g., to a more stable, less soluble polymorph) occurred during the experiment.

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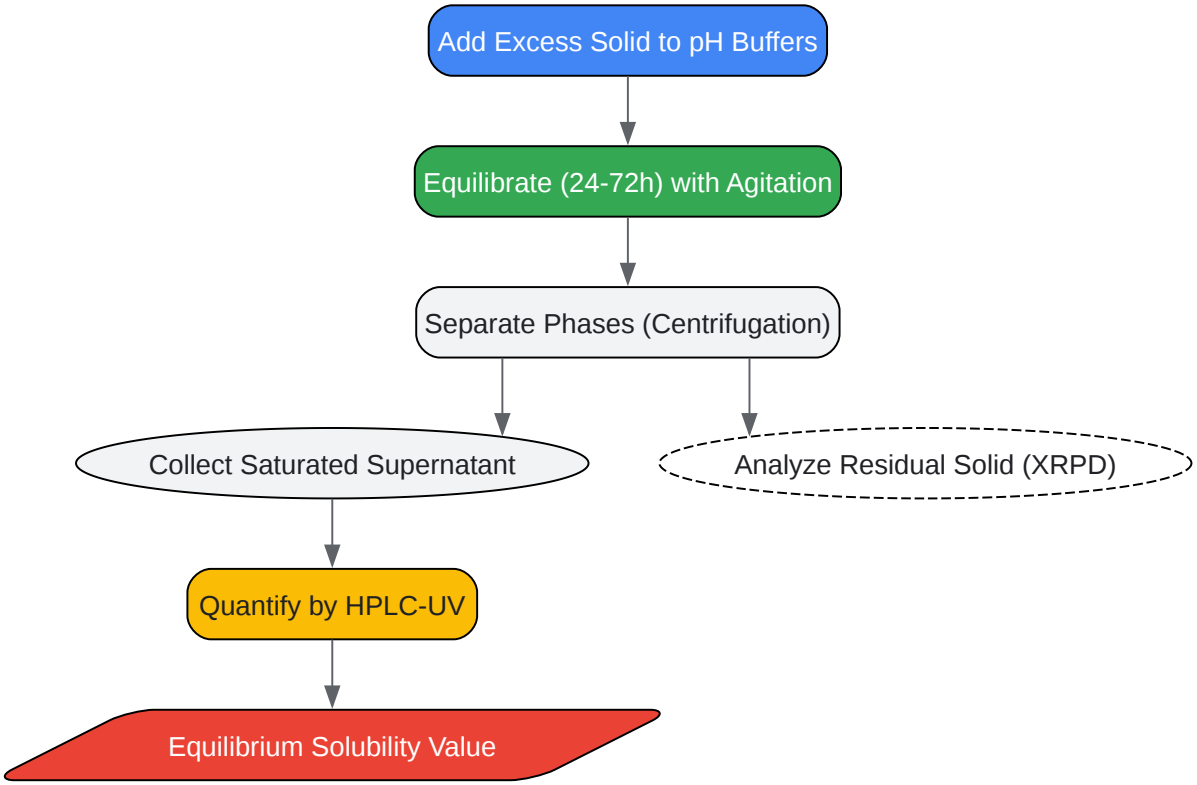

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Caption: Gold-standard Shake-Flask workflow for thermodynamic solubility.

Part 2: Comprehensive Stability Assessment

The chemical stability of an active pharmaceutical ingredient (API) dictates its shelf-life, storage conditions, and the potential for forming harmful degradation products.[11] Piperazine derivatives can be susceptible to degradation, particularly through oxidation and thermal stress.[14][15][16][17] A forced degradation study is the cornerstone of any stability program.

Forced Degradation (Stress Testing): Unveiling Potential Liabilities

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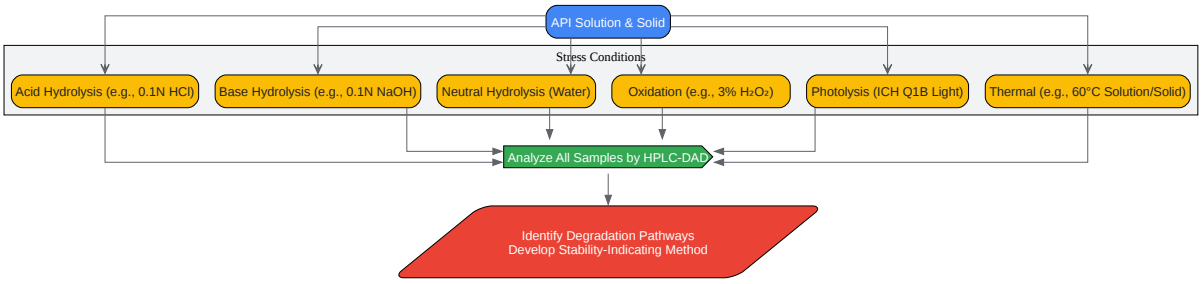
The objective of stress testing is twofold: to identify the likely degradation products that could form under storage and to develop and validate a stability-indicating analytical method capable of resolving these impurities from the parent compound.

General Workflow:

The compound is subjected to a range of harsh conditions, typically aiming for 5-20% degradation to ensure that secondary and tertiary degradants are not a primary focus.



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Caption: Overview of a typical forced degradation study workflow.

Step-by-Step Stress Protocols:

- Hydrolytic Stress:
  - Acid: Dissolve the compound in 0.1 M HCl.
  - Base: Dissolve the compound in 0.1 M NaOH.

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- Neutral: Dissolve the compound in purified water.
- Procedure: Heat all solutions at a controlled temperature (e.g., 60°C) and collect samples at various time points (e.g., 2, 8, 24 hours). Neutralize acid/base samples before analysis.
- Rationale: These conditions simulate the pH environments the drug may encounter in the gastrointestinal tract or in liquid formulations.

- Oxidative Stress:
  - Procedure: Dissolve the compound in a solution containing a low concentration of hydrogen peroxide (e.g., 3% H_2O_2) and store at room temperature. Monitor over time.
  - Rationale: The tertiary amine in the piperazine ring can be susceptible to N-oxidation. This test probes for that liability.
- Photolytic Stress:
  - Procedure: Expose both the solid compound and a solution of the compound to a controlled light source that provides both UV and visible light, as specified by ICH Q1B guidelines. A dark control sample must be run in parallel.
  - Rationale: This identifies if the compound is light-sensitive, which would necessitate protective packaging.
- Thermal Stress:
  - Procedure: Store the solid compound in a controlled-temperature oven (e.g., 60°C). Separately, heat a solution of the compound.
  - Rationale: This assesses the intrinsic thermal stability of the molecule, which is crucial for determining shelf-life and manufacturing process limits. Studies show piperazine derivatives can be stable at high temperatures, but this must be confirmed empirically.[15]

Developing a Stability-Indicating HPLC Method

A stability-indicating method is an analytical procedure that can accurately quantify the decrease in the concentration of the API due to degradation. The key requirement is that all

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degradation product peaks are chromatographically resolved from the parent peak and from each other.

Sample HPLC-UV Method Protocol:

This serves as a starting point for method development.

Parameter	Recommended Setting	Rationale
Column	C18 Reverse-Phase, 250 x 4.6 mm, 5 µm	Standard for small molecule pharmaceuticals, providing good retention and resolution.
Mobile Phase A	0.1% Formic Acid in Water	Provides acidic pH to ensure protonation of the basic nitrogens, leading to sharp peaks.
Mobile Phase B	Acetonitrile	Common organic modifier for reverse-phase chromatography.
Gradient	Start at 5% B, ramp to 95% B over 20 min	A gradient is essential to elute both the polar parent compound and potentially more non-polar degradants.
Flow Rate	1.0 mL/min	Standard analytical flow rate.
Column Temperature	35°C	Elevated temperature improves peak shape and reduces viscosity.
Detection	UV Diode Array Detector (DAD) at ~230-270 nm	The fluorophenyl ring should provide a UV absorbance maximum in this range. A DAD is critical for assessing peak purity.
Injection Volume	10 µL	Standard volume for analytical HPLC.

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Method Validation and Trustworthiness:

The analysis of the stressed samples is the ultimate test of the method. The chromatograms from each stress condition must be inspected to ensure baseline resolution between the parent peak and all degradant peaks. Peak purity analysis using a DAD is a self-validating system; it confirms that the parent peak is spectrally homogenous, providing confidence that no co-eluting impurities are present.

Summary of Expected Outcomes

The table below illustrates how data from a forced degradation study would be summarized.

Stress Condition	% Degradation of API	Number of Degradants	Observations / Potential Pathway
0.1 M HCl, 60°C, 24h	~2%	1	Minor hydrolysis, compound is relatively acid-stable.
0.1 M NaOH, 60°C, 24h	~5%	2	Moderate base-lability.
3% H_2O_2, RT, 8h	~15%	3	Susceptible to oxidation, likely at the piperazine nitrogens.
ICH Photostability	<1%	0	Photostable in solid and solution forms.
Thermal, 60°C, 7 days	<2%	1	Good thermal stability.

Conclusion

The systematic evaluation of solubility and stability is a non-negotiable cornerstone of successful drug development. For **1-(4-Fluorobenzyl)-4-(2-Hydroxyethyl)Piperazine**, its chemical structure suggests good intrinsic aqueous solubility due to the hydroxyethylpiperazine moiety, which can be further modulated by pH. Stability assessments, particularly forced degradation studies, are critical to uncovering potential liabilities, with oxidation at the nitrogen centers being a primary pathway to investigate. The protocols and rationales detailed in this

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guide provide a robust framework for generating the high-quality, reliable data needed to make informed decisions, optimize formulations, and ultimately advance promising molecules like this one through the development pipeline with confidence.

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